

# 4-Iodophenyl isothiocyanate chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Iodophenyl isothiocyanate

Cat. No.: B1222499

[Get Quote](#)

An In-depth Technical Guide to **4-Iodophenyl Isothiocyanate**: Chemical Properties and Applications

For researchers, scientists, and professionals in drug development, a thorough understanding of key chemical intermediates is paramount. **4-Iodophenyl isothiocyanate** (4-IPITC) is a versatile building block with significant potential in pharmaceutical synthesis and has demonstrated noteworthy biological activities. This guide provides a comprehensive overview of its chemical properties, spectroscopic data, synthesis, and safety protocols, supported by experimental methodologies and visual diagrams to facilitate understanding.

## Core Chemical and Physical Properties

**4-Iodophenyl isothiocyanate** is a substituted aromatic compound containing both an iodine atom and an isothiocyanate functional group. These features contribute to its unique reactivity and utility in organic synthesis.

Property	Value	Reference(s)
Molecular Formula	C <sub>7</sub> H <sub>4</sub> INS	[1][2][3]
Molecular Weight	261.08 g/mol	[1][4][5]
IUPAC Name	1-iodo-4-isothiocyanatobenzene	[1][2][5]
CAS Number	2059-76-9	[1][2][3][4]
Appearance	White to cream to yellow to red to brown crystals, powder, or fused solid	[2]
Melting Point	72.0 - 82.0 °C	[2]
Boiling Point (calc.)	630.31 K	[4]
Water Solubility (calc.)	log <sub>10</sub> WS = -3.54	[4]
Octanol/Water Partition Coefficient (calc.)	logP <sub>o/w</sub> = 3.026	[4]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **4-Iodophenyl isothiocyanate**.

Spectroscopic Technique	Data Summary	Reference(s)
<sup>13</sup> C NMR	Spectral data is available in public databases.	[1]
Mass Spectrometry (GC-MS)	NIST Number: 134944; Molecular Ion (M <sup>+</sup> ): 261; Base Peak: 134	[1]
Infrared (IR) Spectroscopy	Vapor phase IR spectrum is available.	[1][3][6]

## Reactivity, Stability, and Handling

The reactivity of 4-IPITC is primarily dictated by the isothiocyanate group, which is susceptible to nucleophilic attack.<sup>[7]</sup> The presence of an iodine atom on the phenyl ring provides a site for various cross-coupling reactions, further enhancing its synthetic utility.<sup>[7]</sup>

**Stability and Storage:** **4-Iodophenyl isothiocyanate** is stable under standard ambient conditions. It should be stored in a tightly closed container in a well-ventilated area, protected from heat and moisture.<sup>[8]</sup>

**Hazardous Decomposition:** Upon combustion, it may produce hazardous substances including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), sulfur oxides, and hydrogen iodide.<sup>[8]</sup>

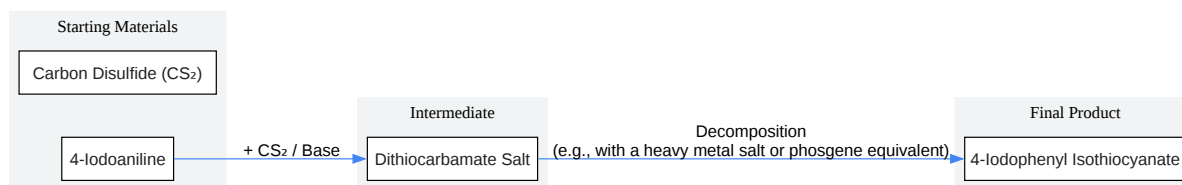
**Safety Precautions:** This compound is classified as hazardous. It can cause severe skin burns and eye damage, skin and eye irritation, and may cause respiratory irritation.<sup>[1][5]</sup> It is harmful if swallowed, in contact with skin, or if inhaled.<sup>[5]</sup>

**Recommended Handling Procedures:**

- Always work in a well-ventilated area or under a fume hood.<sup>[8]</sup>
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.<sup>[8]</sup>
- Avoid breathing dust, fumes, or vapors.<sup>[8]</sup>
- Wash hands thoroughly after handling.<sup>[8]</sup>
- Ensure eyewash stations and safety showers are readily accessible.<sup>[8]</sup>

## Synthesis of 4-Iodophenyl Isothiocyanate

A common route for the synthesis of aryl isothiocyanates involves the reaction of the corresponding primary amine with a thiocarbonylating agent.



[Click to download full resolution via product page](#)

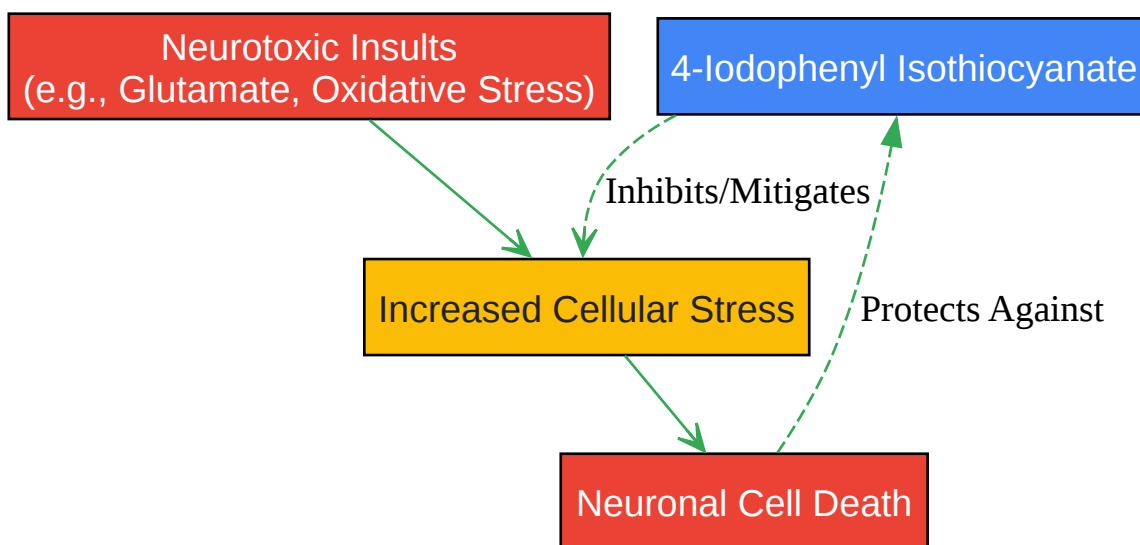
Caption: General synthesis workflow for **4-Iodophenyl Isothiocyanate**.

## Applications in Drug Development and Neuroscience

Recent studies have highlighted the potential of 4-IPITC as a neuroprotective agent.[9]

### Neuroprotective Effects:

- **In Vitro Studies:** 4-IPITC has been shown to protect primary cortical neurons from various insults, including excessive glutamate exposure, oxygen-glucose deprivation, and oxidative stress.[9] It also demonstrated neurotrophic properties by promoting neurite outgrowth.[9]
- **In Vivo Models:** In a rat model of experimental autoimmune encephalomyelitis (EAE), a model for multiple sclerosis, 4-IPITC delayed the onset of the disease and reduced its overall severity.[9] It also showed promise in a mouse model of Parkinson's disease by mitigating the toxic effects of MPTP.[9]



[Click to download full resolution via product page](#)

Caption: Proposed neuroprotective mechanism of **4-Iodophenyl Isothiocyanate**.

## Experimental Protocols

### General Protocol for the Synthesis of a Thiourea Derivative from **4-Iodophenyl Isothiocyanate**:

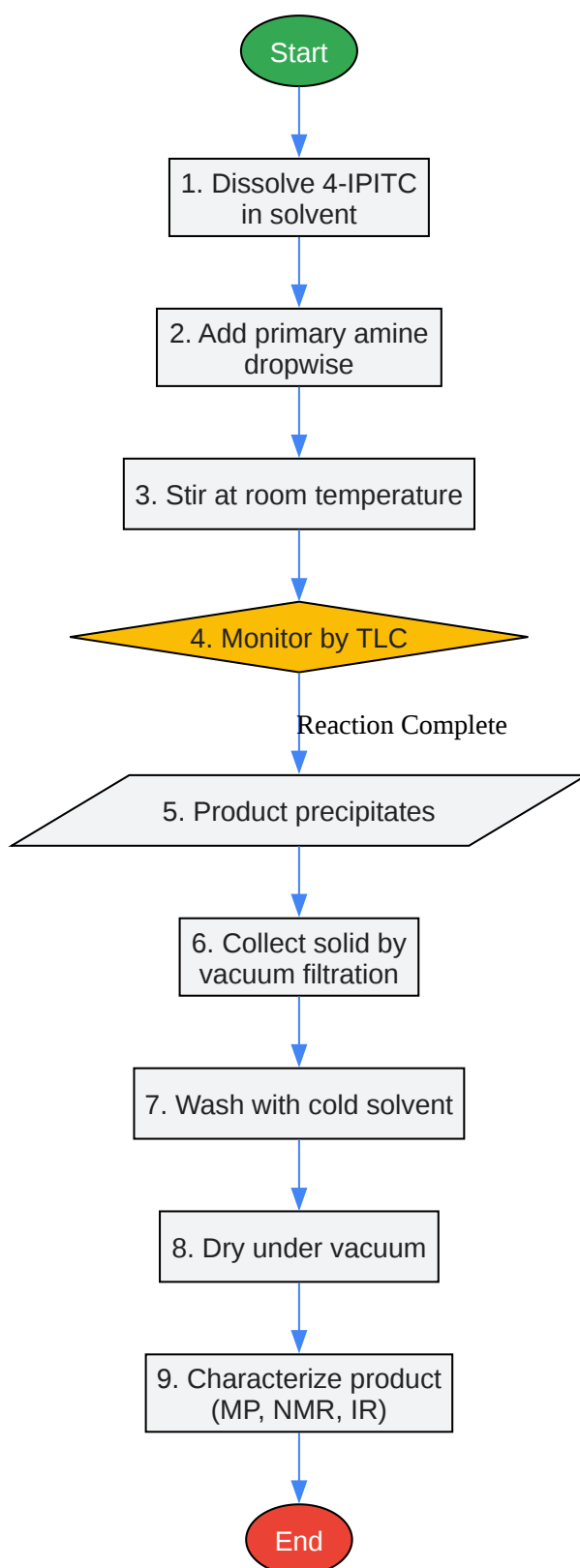
This protocol describes a general method for the reaction of 4-IPITC with a primary amine to form the corresponding N,N'-disubstituted thiourea, a common reaction for isothiocyanates.

Materials:

- **4-Iodophenyl isothiocyanate**
- Primary amine (e.g., benzylamine)
- Solvent (e.g., Dichloromethane or Tetrahydrofuran)
- Stir plate and magnetic stir bar
- Round-bottom flask
- Apparatus for filtration (e.g., Büchner funnel)

Procedure:

- Dissolve 1 equivalent of **4-Iodophenyl isothiocyanate** in a suitable solvent in a round-bottom flask.
- To this stirring solution, add 1 to 1.1 equivalents of the primary amine dropwise at room temperature.
- Allow the reaction mixture to stir at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC). Reactions are often complete within a few hours.
- Upon completion, the thiourea product, which is often a solid, may precipitate from the solution.
- If a precipitate has formed, collect the solid product by vacuum filtration.
- Wash the collected solid with a small amount of cold solvent to remove any unreacted starting materials.
- Dry the product under vacuum.
- The purity and identity of the resulting thiourea can be confirmed by melting point determination, NMR, and IR spectroscopy.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for thiourea synthesis from 4-IPITC.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Iodophenylisothiocyanate | C<sub>7</sub>H<sub>4</sub>INS | CID 74938 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Iodophenyl isothiocyanate, 97% 2 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 3. 4-Iodophenyl isothiocyanate [webbook.nist.gov]
- 4. 4-Iodophenyl isothiocyanate (CAS 2059-76-9) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. 4-Iodophenyl isothiocyanate, 97%, Thermo Scientific 10 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 6. 4-Iodophenyl isothiocyanate [webbook.nist.gov]
- 7. nbinnno.com [nbinnno.com]
- 8. fishersci.com [fishersci.com]
- 9. 4-iodophenyl isothiocyanate: a neuroprotective compound - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Iodophenyl isothiocyanate chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222499#4-iodophenyl-isothiocyanate-chemical-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)